Metabolic Pathway of 5-Methyl Substituted Pyridine Derivatives

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Compound of Interest

Compound Name:	*5-Methylnicotinic acid hydrochloride*
CAS No.:	*40473-04-9*
Cat. No.:	*B1499058*

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Technical Guide for Drug Metabolism & Pharmacokinetics (DMPK)

Executive Summary

The 5-methylpyridine moiety is a "privileged scaffold" in medicinal chemistry, found in agents ranging from antifibrotics (Pirfenidone) to kinase inhibitors. However, it presents a dual metabolic vector that often confounds standard screening cascades:

- The Methyl "Handle" (CYP-Mediated): The 5-methyl group acts as a primary site for radical abstraction by Cytochrome P450s (CYPs), leading to stepwise oxidation (

). This is typically a clearance mechanism.
- The Ring "Liability" (AO-Mediated): The electron-deficient pyridine ring is susceptible to nucleophilic attack by Cytosolic Aldehyde Oxidase (AO) at the C2 position. This pathway is frequently missed in standard microsomal stability assays, leading to underprediction of human clearance.

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This guide delineates the mechanistic competition between these pathways and provides a self-validating workflow for their identification.

Mechanistic Pathways: The Dual Vector Model

Vector A: Oxidative Clearance via the Methyl Group

Unlike methyl groups at the C2 or C4 positions (which are acidic,

), the C5-methyl group is electronically comparable to a toluene methyl (

). It lacks the resonance stabilization to support deprotonation, making it an exclusive target for Hydrogen Atom Transfer (HAT) mechanisms initiated by the high-valent Iron-Oxo species (Compound I) of CYP450s.

- Primary Enzymes: CYP1A2, CYP2E1, CYP2D6 (variable).
- Sequence:
  - Hydroxylation: Formation of the primary alcohol (5-hydroxymethylpyridine).
  - Dehydrogenation: Rapid conversion to the aldehyde (often transient).
  - Carboxylation: Oxidation to the carboxylic acid (5-carboxypyridine).
- Outcome: This is the dominant clearance pathway for drugs like Pirfenidone, where the ring is already blocked or oxidized. The resulting carboxylic acid is highly polar and rapidly excreted via OATs (Organic Anion Transporters).

Vector B: Nucleophilic Attack via Aldehyde Oxidase (AO)

The pyridine ring is electron-deficient. While CYPs are electrophilic oxidants, Aldehyde Oxidase (AO) is a molybdenum-containing enzyme that behaves as a nucleophile. It attacks the carbon atom with the lowest electron density adjacent to the ring nitrogen (C2 or C6).

- Mechanism: The molybdenum cofactor (

) attacks the C2 position, followed by hydride transfer to FAD.

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- Product: 5-methyl-2-pyridone (often isomeric with 5-methyl-4-pyridone depending on substitution).

- Critical Risk: AO expression varies wildly between species (High in Humans/Monkeys; Low/Absent in Dogs). Reliance on dog PK data can lead to catastrophic underprediction of human clearance for 5-methylpyridines.

Vector C: Bioactivation & Toxicity

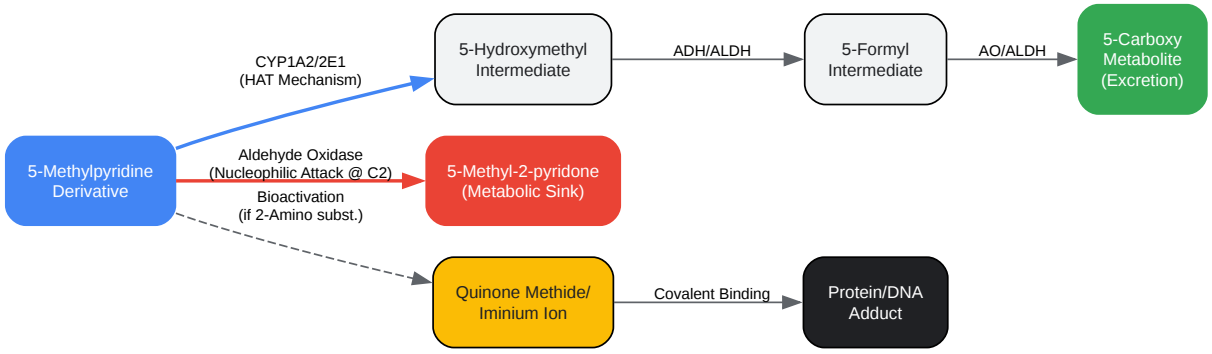
If the pyridine scaffold contains an electron-donating group (e.g., 2-amino-5-methylpyridine), the metabolic profile shifts toward bioactivation.

- Quinone Methide Formation: Oxidation of the 5-methyl group in the presence of a 2-amino or 2-hydroxy group can generate a reactive quinone methide imine.

- Iminium Ion Trapping: Oxidation of the ring nitrogen or adjacent carbons can form electrophilic iminium species capable of covalent binding to DNA or proteins (glutathione trapping required for detection).

Visualization of Metabolic Pathways[1]

The following diagram illustrates the competition between CYP-mediated methyl oxidation and AO-mediated ring oxidation.



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Figure 1: Divergent metabolic fates of the 5-methylpyridine scaffold. Blue path represents clearance; Red path represents the "AO Liability"; Dashed line represents toxicity risks.

Experimental Protocols

To accurately characterize the metabolism of a 5-methylpyridine derivative, researchers must use a Cross-System Validation Protocol. Standard microsomes (HLM) lack the cytosolic fraction containing AO, leading to false stability data.

Protocol A: The "AO Litmus Test" (S9 vs. HLM)

Objective: Determine if the compound is an AO substrate.

- Preparation:
  - System A: Human Liver Microsomes (HLM) + NADPH (Detects CYPs).
  - System B: Human Liver S9 Fraction + NADPH (Detects CYPs + AO).
  - System C: Human Liver S9 Fraction (No NADPH) + AO Inhibitor (Hydralazine, 25 µM).
- Incubation:
  - Substrate conc: 1 µM (to ensure first-order kinetics).
  - Timepoints: 0, 15, 30, 60 min at 37°C.
- Analysis:
  - Quantify parent depletion via LC-MS/MS.
- Interpretation Table:

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HLM Stability	S9 Stability	S9 + Hydralazine	Conclusion
High	High	High	Metabolically Stable
Low	Low	Low	CYP-Mediated Clearance (Vector A)
High	Low	High	AO-Mediated Clearance (Vector B)

Protocol B: Reactive Metabolite Trapping

Objective: Detect reactive iminium or quinone methide intermediates.

- Reagents:
  - KCN (Potassium Cyanide): Traps hard electrophiles (iminium ions).
  - GSH (Glutathione): Traps soft electrophiles (quinones/epoxides).
- Procedure:
  - Incubate test compound (10 µM) with HLM (1 mg/mL) and NADPH.
  - Add trapping agent: KCN (1 mM) OR GSH (5 mM).
  - Incubate for 60 min.
- Detection:
  - Analyze via LC-MS/MS searching for Neutral Loss (NL) scans.
  - GSH Adduct: Look for parent + 305 Da (GSH) or + 307 Da.
  - Cyanide Adduct: Look for parent + 25 Da (CN addition - H loss).

Case Study: Pirfenidone vs. Nicotinamide

Pirfenidone (5-methyl-1-phenyl-2-pyridone)

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- Structure: The pyridine ring is already oxidized to a pyridone.
- Metabolic Consequence: The AO pathway (Vector B) is blocked.
- Dominant Pathway: CYP-mediated oxidation of the 5-methyl group to 5-hydroxymethyl-pirfenidone and subsequently 5-carboxy-pirfenidone.
- Clinical Relevance: 5-carboxy-pirfenidone accounts for >80% of excreted drug. This confirms that blocking the C2 position shifts metabolism entirely to Vector A.

Nicotinamide (3-pyridinecarboxamide)

- Structure: 3-substituted (symmetric to 5-substituted). Unsubstituted C2/C6 positions.
- Metabolic Consequence: Highly susceptible to AO.[1]
- Dominant Pathway: Formation of N-methyl-2-pyridone-5-carboxamide (2PY) and 4PY.
- Clinical Relevance: High levels of 2PY accumulate in renal failure, acting as a uremic toxin.

References

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